

Application Notes & Protocols: Derivatization of 2,2-Diphenylpropionitrile for Biological Screening

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Compound of Interest

Compound Name: 2,2-Diphenylpropionitrile

Cat. No.: B1294319

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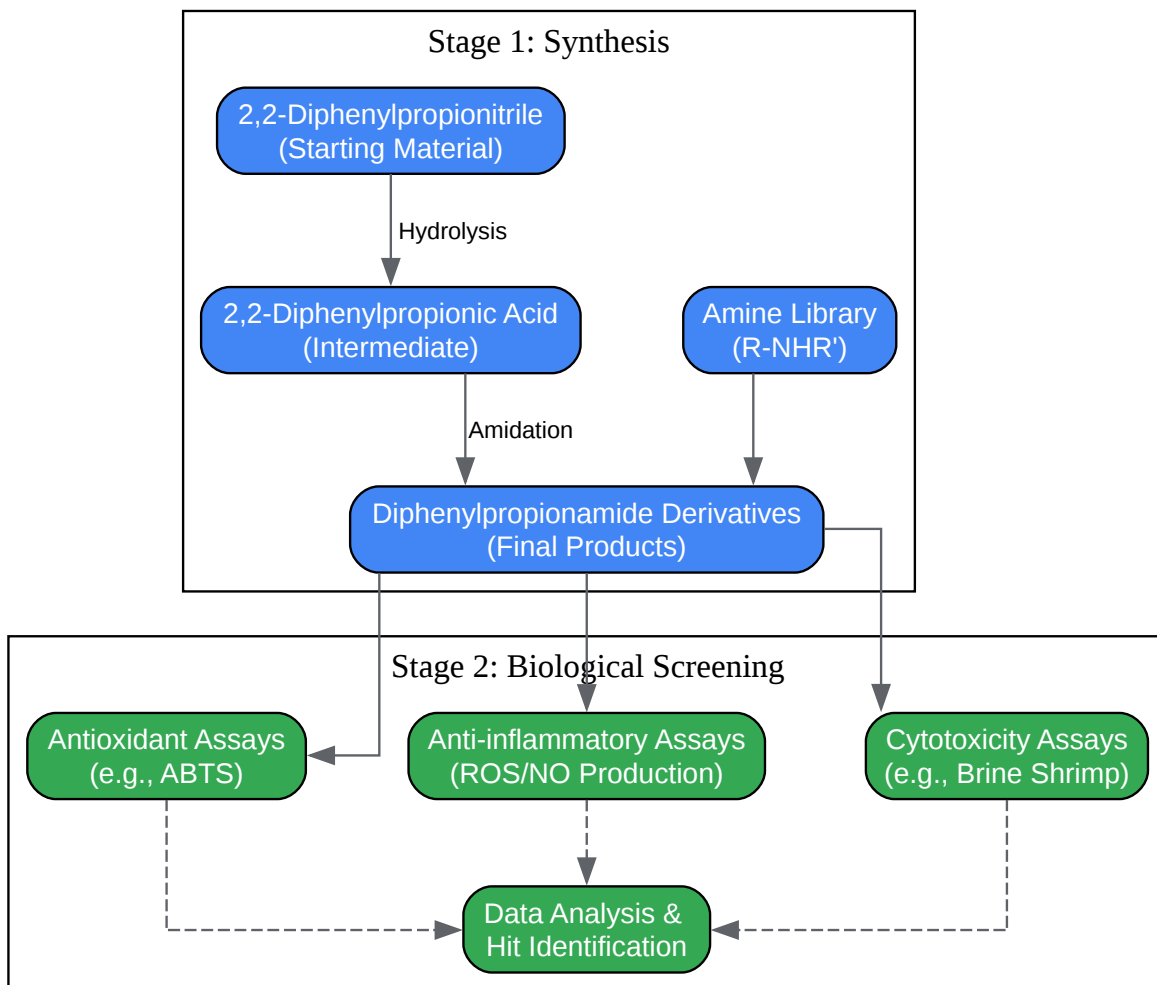
For Researchers, Scientists, and Drug Development Professionals

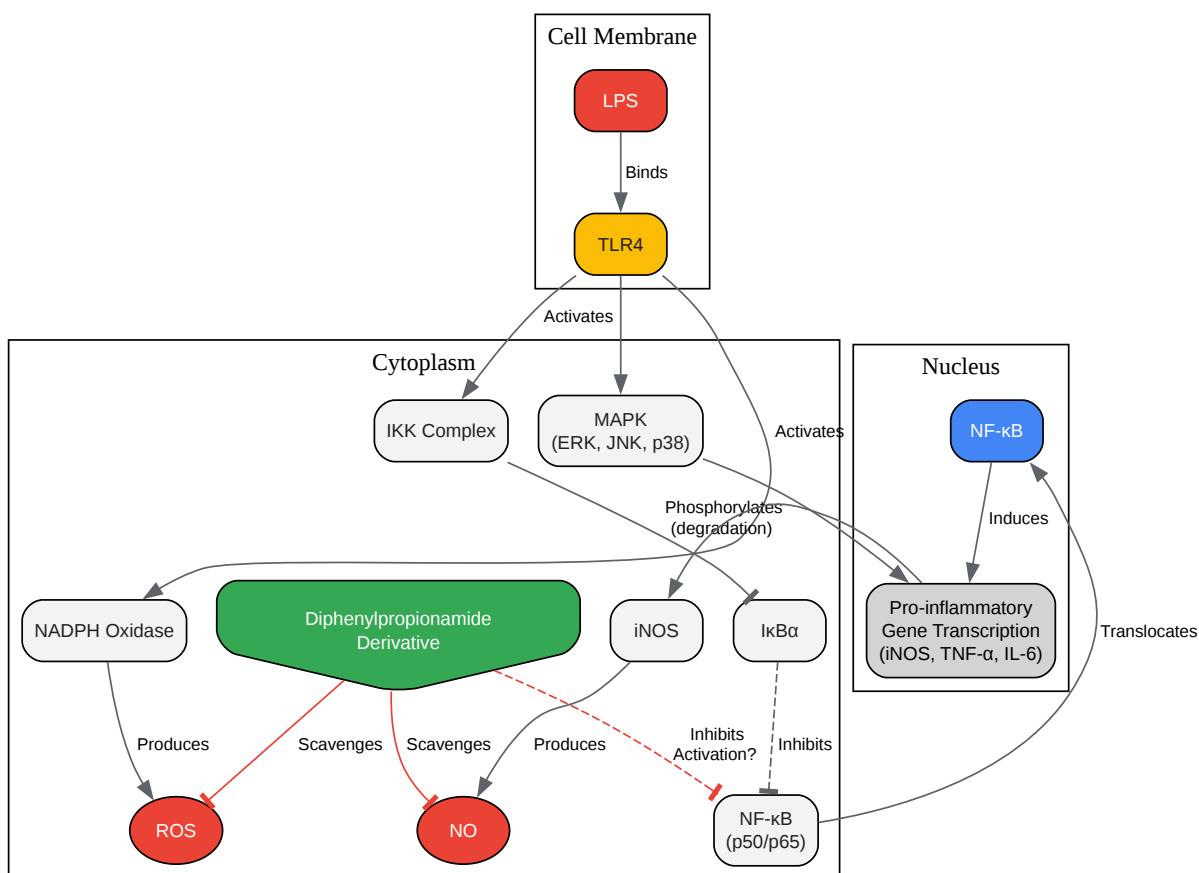
Introduction

2,2-Diphenylpropionitrile is a versatile chemical scaffold. Its derivatization into analogues presents a promising strategy for the discovery of novel bioactive compounds. This document outlines a comprehensive two-step approach to synthesize a library of 2,2-diphenylpropionamide derivatives and details the protocols for their subsequent biological screening. The primary synthetic route involves the hydrolysis of the nitrile to a carboxylic acid intermediate, followed by amide coupling with a diverse range of amines. The resulting compounds can be screened for various biological activities, with a focus on antioxidant, anti-inflammatory, and cytotoxic properties. The observed reduction in reactive oxygen species (ROS) and nitric oxide (NO) in macrophages suggests that these compounds may modulate cellular signaling pathways associated with oxidative stress and inflammation.^{[1][2]}

Synthetic Strategy & Experimental Workflow

The overall strategy is a two-stage process beginning with **2,2-diphenylpropionitrile**. The first stage is the hydrolysis of the nitrile group to form the key intermediate, 2,2-diphenylpropionic acid. The second stage involves the parallel synthesis of a diverse library of amide derivatives by coupling the carboxylic acid with various primary and secondary amines. This is followed by purification and biological evaluation.





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References

- 1. Antioxidant Activity of Diphenylpropionamide Derivatives: Synthesis, Biological Evaluation and Computational Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Antioxidant activity of diphenylpropionamide derivatives: synthesis, biological evaluation and computational analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
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